

An In-Depth Technical Guide to 2-Butoxyoxane: Synthesis, Properties, and Emerging Applications

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Compound of Interest

Compound Name: 2-Butoxyoxane
CAS No.: 1927-68-0
Cat. No.: B154633

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Abstract

This technical guide provides a comprehensive overview of **2-Butoxyoxane** (CAS No. 1927-68-0), a heterocyclic ether with growing interest in specialized research fields. The document details the foundational synthesis of **2-Butoxyoxane** via the acid-catalyzed addition of butanol to 3,4-dihydro-2H-pyran, including a step-by-step laboratory protocol and mechanistic insights. Key physicochemical properties are tabulated for reference. Furthermore, this guide explores the current understanding of its biological activities, toxicological considerations related to its metabolites, and its established and prospective research applications, from specialty solvents to intermediates in organic synthesis. The content is structured to serve as a foundational resource for researchers, chemists, and drug development professionals investigating the potential of this and related oxane derivatives.

Introduction: The Oxane Scaffold in Chemical Science

Heterocyclic compounds are cornerstones of medicinal and materials chemistry, providing rigid scaffolds that orient functional groups in precise three-dimensional arrangements. Among these, oxygen-containing heterocycles are of particular importance. The oxane, or tetrahydropyran, ring is a privileged structure found in numerous natural products and synthetic molecules with significant biological activity.^[1] Its conformational flexibility and ability to act as a hydrogen bond acceptor make it a valuable component in molecular design.

The introduction of an alkoxy substituent at the 2-position of the oxane ring, creating a cyclic acetal, imparts unique chemical properties. These 2-alkoxyoxane derivatives are notable for their relative stability under basic conditions and their carefully controlled reactivity under acidic conditions, making them useful as protecting groups for alcohols in complex organic syntheses.^[2] **2-Butoxyoxane**, the subject of this guide, exemplifies this class of compounds and is gaining attention for its specific applications and properties.^[3]

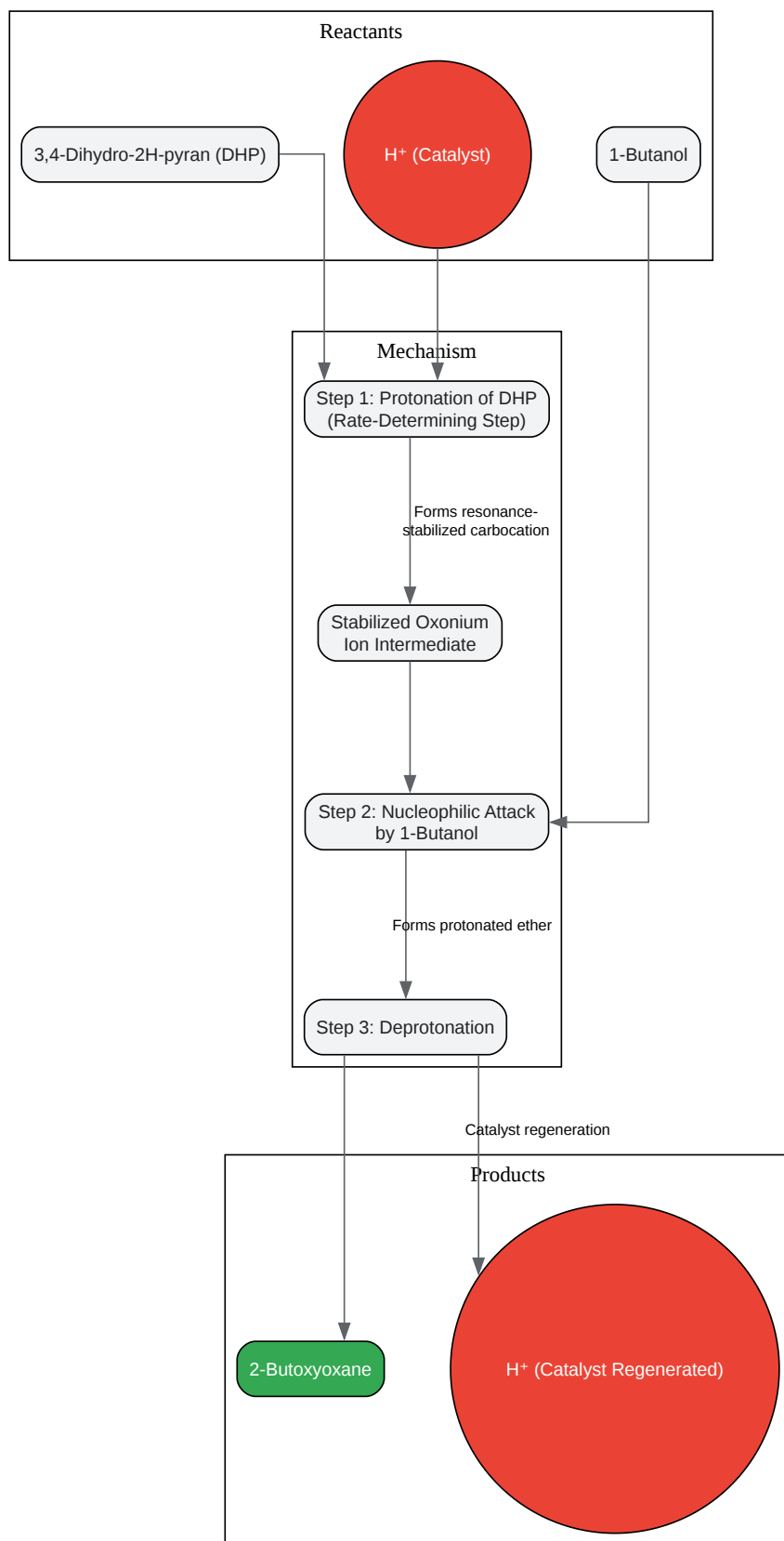
Discovery and Foundational Synthesis

The history of **2-Butoxyoxane** is intrinsically linked to the broader development of alcohol protection chemistry and the exploration of acid-catalyzed reactions of cyclic enol ethers. The primary and most direct route to its synthesis is the acid-catalyzed addition of an alcohol to 3,4-dihydro-2H-pyran (DHP).^{[3][4]} This reaction, a cornerstone of organic chemistry, became popular in the mid-20th century for its efficiency and simplicity in protecting hydroxyl groups.

The causality behind this experimental choice is rooted in the high reactivity of the electron-rich double bond in DHP towards electrophiles. In the presence of an acid catalyst, the enol ether is protonated, creating a stabilized oxonium ion intermediate.^[2] This intermediate is highly susceptible to nucleophilic attack by an alcohol, such as 1-butanol, leading to the formation of the 2-alkoxyoxane product with high efficiency.^{[4][5]}

2.1. Mechanism of Acid-Catalyzed Synthesis

The reaction proceeds via a well-established electrophilic addition mechanism. The key steps are outlined below, demonstrating the critical role of the acid catalyst in activating the dihydropyran ring for nucleophilic attack.



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Caption: Reaction mechanism for the synthesis of **2-Butoxyoxane**.

Physicochemical and Spectroscopic Data

Understanding the fundamental properties of **2-Butoxyoxane** is crucial for its application in research and development. The following table summarizes its key identifiers and physicochemical characteristics.^[3]

Property	Value	Source
CAS Number	1927-68-0	DTP/NCI, EPA DSSTox ^[3]
Molecular Formula	C ₉ H ₁₈ O ₂	PubChem ^[3]
Molecular Weight	158.24 g/mol	PubChem ^[3]
Canonical SMILES	CCCCOC1CCCCO1	PubChem ^[3]
InChI Key	HVHNQFALNKRKQY-UHFFFAOYSA-N	PubChem ^[3]
Appearance	(Expected) Colorless Liquid	N/A
Boiling Point	(Estimated) 180-190 °C	N/A
Density	(Estimated) 0.93 - 0.95 g/cm ³	N/A
Solubility	Soluble in common organic solvents	General Chemical Principles

Detailed Experimental Protocol: Laboratory Scale Synthesis

This section provides a detailed, self-validating protocol for the synthesis of **2-Butoxyoxane**. The inclusion of specific workup and purification steps ensures the isolation of a high-purity product, which is essential for subsequent research applications.

4.1. Materials and Reagents

- 3,4-Dihydro-2H-pyran (DHP) (≥97%)
- 1-Butanol (Anhydrous, ≥99%)
- Pyridinium p-toluenesulfonate (PPTS) or Amberlyst® 15 ion-exchange resin
- Diethyl ether (Anhydrous)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (Saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

4.2. Step-by-Step Synthesis Workflow

Caption: Step-by-step workflow for the synthesis of **2-Butoxyoxane**.

4.3. Procedural Steps

- **Reaction Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 1-butanol (1.0 equivalent) and 3,4-dihydro-2H-pyran (1.2 equivalents).
- **Catalyst Addition:** Add a catalytic amount of pyridinium p-toluenesulfonate (PPTS, ~0.02 equivalents). Rationale: PPTS is a mild, non-hygroscopic acid catalyst that minimizes side reactions often seen with stronger acids like H₂SO₄.
- **Reaction:** Stir the mixture at room temperature. The reaction is typically exothermic. Monitor the reaction's progress by Thin Layer Chromatography (TLC), observing the consumption of the 1-butanol starting material. The reaction is generally complete within 2-4 hours.
- **Workup:** Once the reaction is complete, dilute the mixture with diethyl ether. Transfer the solution to a separatory funnel and wash with an equal volume of saturated sodium bicarbonate solution to neutralize the acid catalyst. Subsequently, wash with brine to remove residual water.
- **Isolation and Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator. The crude product can be purified by vacuum distillation to yield **2-Butoxyoxane** as a pure, colorless liquid.

Applications and Research Interest

The utility of **2-Butoxyoxane** spans several areas of chemical science, from a functional solvent to a key intermediate in synthesis.

5.1. Role as a Specialty Solvent

As a member of the glycol ether family, **2-Butoxyoxane** exhibits excellent solvent properties.^[3] Its molecular structure, featuring both a polar oxane ring and a nonpolar butyl chain, allows it to dissolve a wide range of substances. This amphiphilic character makes it a candidate for specialized formulations in coatings, inks, and cleaning agents where controlled volatility and solvency are required.^[3]

5.2. Intermediate in Organic Synthesis

The primary role of **2-Butoxyoxane** in a research context is as a protected form of 1-butanol. The tetrahydropyranyl (THP) ether is stable to a wide variety of non-acidic reagents, including organometallics, hydrides, and strong bases, making it an ideal protecting group during multi-step syntheses. The butanol can be readily deprotected under mild acidic conditions.

5.3. Biological Activity and Toxicology

While specific biological activities for **2-Butoxyoxane** are an active area of investigation, insights can be drawn from related compounds. It is known to be derived from 2-butoxyethanol (a high-production-volume chemical), and its metabolism is expected to yield 2-butoxyacetic acid (BAA).^[3] BAA is the primary metabolite responsible for the biological and toxicological effects observed with 2-butoxyethanol.^[3] Therefore, research into the toxicological profile of **2-Butoxyoxane** often focuses on the pathways leading to and the effects of BAA. There is also interest in its potential for bioremediation, as certain bacterial strains have been shown to degrade related compounds.^[3]

Conclusion

2-Butoxyoxane represents a simple yet versatile molecule within the broader class of oxane derivatives. Its straightforward and efficient synthesis, coupled with its useful properties as a protected alcohol and specialty solvent, ensures its continued relevance in organic chemistry. While its direct applications in drug development are not yet established, its role as a key intermediate facilitates the synthesis of more complex, biologically active molecules. Future research will likely focus on further delineating its specific toxicological profile and exploring novel applications that leverage its unique physicochemical properties.

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